

Preliminary Insights into the Bioactivity of Atalafoline: A Review of Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Atalafoline

Cat. No.: B011924

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Atalafoline is a naturally occurring acridone alkaloid identified in plant species such as *Atalantia buxifolia* and *Citrus maxima*.^{[1][2]} Chemically, it is known as 1,3-dihydroxy-2,5,6-trimethoxy-10-methylacridin-9-one, with the CAS number 107259-49-4.^[3] While the broader class of acridone alkaloids and extracts from these plants have been a subject of phytochemical and pharmacological interest, specific preliminary studies detailing the mechanism of action of **Atalafoline** are not yet available in the public domain. This guide provides a summary of the existing, albeit limited, information regarding **Atalafoline** and the general biological activities associated with its plant sources and related compounds.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Atalafoline** is presented in Table 1. This information is primarily sourced from chemical suppliers and databases.

Table 1: Physicochemical Properties of **Atalafoline**

Property	Value	Source
Chemical Name	1,3-dihydroxy-2,5,6-trimethoxy-10-methylacridin-9-one	[3]
CAS Number	107259-49-4	[3]
Molecular Formula	C ₁₇ H ₁₇ NO ₆	[3]
Molecular Weight	331.32 g/mol	[3]
Melting Point	155-158 °C (in acetone)	[3]

Biological Activities of Source Plants and Related Alkaloids

While direct studies on **Atalafoline**'s mechanism of action are absent, research on the extracts of *Atalantia buxifolia* and other isolated acridone alkaloids provides some context for its potential biological activities. It is crucial to note that the following activities are not directly attributed to **Atalafoline** but to the plant extracts or other compounds isolated from them.

Extracts from the genus *Atalantia* are used in traditional medicine for a variety of ailments, including fever, rheumatic pains, cough, and allergies.[4] Modern pharmacological studies on these plants have revealed several biological activities, including:

- **Anti-inflammatory Effects:** A study on bioactive components from the twigs of *Atalantia buxifolia* demonstrated that some compounds exhibit significant anti-inflammatory effects.[5] For instance, the compound buxifoxime A showed a potent inhibitory effect on superoxide anion generation.[5]
- **Antibacterial Activity:** Two new acridone alkaloids isolated from the branch of *Atalantia buxifolia* exhibited significant antibacterial activity against *Staphylococcus aureus*. [6]
- **Antiviral and Cytotoxic Activities:** Other acridone alkaloids from *Atalantia buxifolia*, such as 5-hydroxy-N-methylseverifoline and atalaphyllinine, have shown antidengue and cytotoxic activities against human liver cancer cell lines, respectively.[5]

- **Acetylcholinesterase Inhibition:** Some acridone alkaloids from *Atalantia buxifolia* have been observed to have a weak inhibitory effect on acetylcholinesterase.[6]

The chemical constituents of *Atalantia buxifolia* are diverse and include volatile oils, limonoids, coumarins, and flavonoids, in addition to alkaloids.[7] These compounds contribute to the plant's traditional uses in treating respiratory conditions like acute and chronic tracheitis.[7]

Future Directions

The absence of specific studies on the mechanism of action of **Atalafole** represents a significant knowledge gap. Future research should focus on isolating sufficient quantities of **Atalafole** to conduct comprehensive in vitro and in vivo studies. Key areas for investigation would include:

- **Screening for Biological Activity:** A broad-based screening approach to identify the primary pharmacological effects of **Atalafole**, such as anti-inflammatory, antimicrobial, antiviral, and anticancer activities.
- **Target Identification and Pathway Analysis:** Once a significant biological activity is confirmed, studies should be initiated to identify the molecular targets and signaling pathways modulated by **Atalafole**. This would involve techniques such as proteomics, transcriptomics, and specific enzyme and receptor binding assays.
- **Quantitative Structure-Activity Relationship (QSAR) Studies:** Investigating the relationship between the chemical structure of **Atalafole** and its biological activity to guide the synthesis of more potent and specific analogs.

Conclusion

Currently, a detailed technical guide on the mechanism of action of **Atalafole** cannot be provided due to the lack of specific preliminary studies. The available information is limited to its chemical identification and its presence in certain medicinal plants. The known biological activities of extracts from these plants and other isolated acridone alkaloids suggest that **Atalafole** may possess anti-inflammatory, antibacterial, or other valuable pharmacological properties. However, dedicated research is imperative to elucidate its specific mechanism of action, identify its molecular targets, and explore its therapeutic potential. Without such data, any discussion of its signaling pathways or experimental protocols remains speculative.

Researchers are encouraged to pursue studies on this compound to unlock its potential contributions to drug discovery and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ia802900.us.archive.org [ia802900.us.archive.org]
- 2. Citrus maxima (Brum.) Merr. (Rutaceae): Bioactive Chemical Constituents and Pharmacological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 3. alkaloids.alfa-chemistry.com [alkaloids.alfa-chemistry.com]
- 4. dergipark.org.tr [dergipark.org.tr]
- 5. Bioactive Phenolic Components from the Twigs of Atalantia buxifolia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Two new acridone alkaloids from the branch of Atalantia buxifolia and their biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. cabidigitallibrary.org [cabidigitallibrary.org]
- To cite this document: BenchChem. [Preliminary Insights into the Bioactivity of Atalafoline: A Review of Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011924#atalafoline-mechanism-of-action-preliminary-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com